

# physical and chemical properties of Jasminoside B

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## Compound of Interest

Compound Name: Jasminoside B

Cat. No.: B2809634

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## Jasminoside B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Jasminoside B**, a naturally occurring iridoid glycoside, has garnered significant attention within the scientific community for its diverse pharmacological activities. Isolated from medicinal plants such as *Gardenia jasminoides* and *Asarum sieboldii*, this compound exhibits promising immunosuppressive, anti-inflammatory, and neuroprotective properties.<sup>[1]</sup> This technical guide provides a detailed overview of the physical and chemical properties of **Jasminoside B**, methodologies for its isolation and analysis, and an in-depth exploration of its known biological activities and underlying signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

### Physicochemical Properties

**Jasminoside B** is a white crystalline solid. Its fundamental physical and chemical properties are summarized in the table below, providing a foundational understanding of its molecular characteristics.

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>26</sub> O <sub>8</sub>	[1][2][3]
Molecular Weight	346.376 g/mol	[2][3]
CAS Number	214125-04-9	[1][2][3]
Appearance	White Powder/Crystalline Solid	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).	
Purity	Typically >95% (as determined by HPLC)	[2]

Table 1: Physical and Chemical Properties of **Jasminoside B**

## Spectroscopic Data

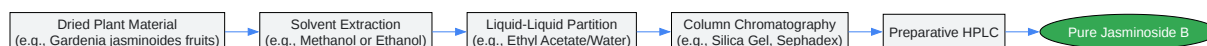
The structural elucidation of **Jasminoside B** has been primarily accomplished through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While specific spectral data from primary literature is not readily available in public databases, the identification of the compound is consistently confirmed using these methods.[2][3]

- <sup>1</sup>H and <sup>13</sup>C NMR: These techniques are crucial for determining the carbon-hydrogen framework of the molecule, including the stereochemistry of the glycosidic linkage and the iridoid core.
- Mass Spectrometry (MS): High-resolution mass spectrometry provides the exact molecular weight and elemental composition, confirming the molecular formula.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups within the molecule, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups.

## Experimental Protocols

## Isolation and Purification of Jasminoside B

**Jasminoside B** is naturally found in plants of the Gardenia and Asarum genera. The general workflow for its isolation and purification from plant material is outlined below.



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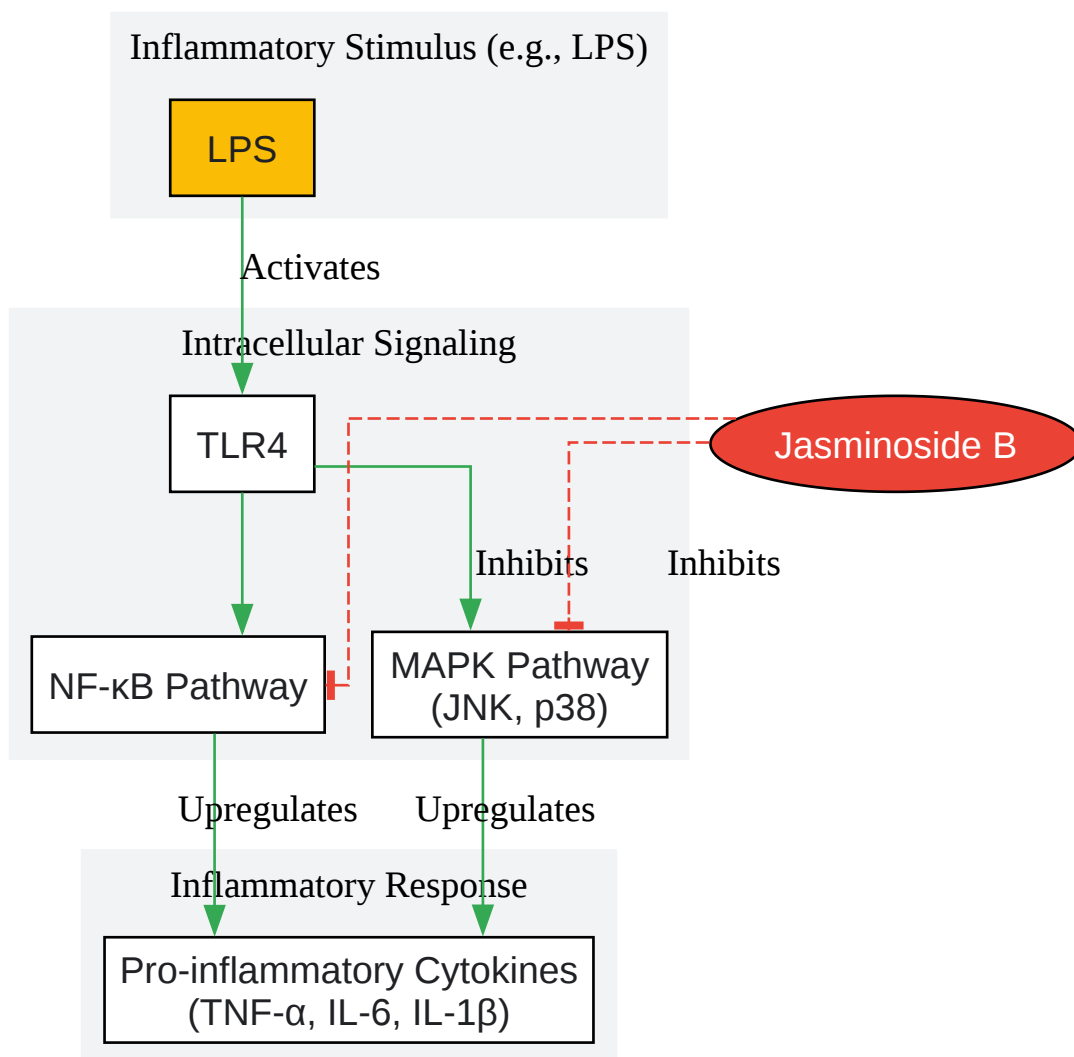
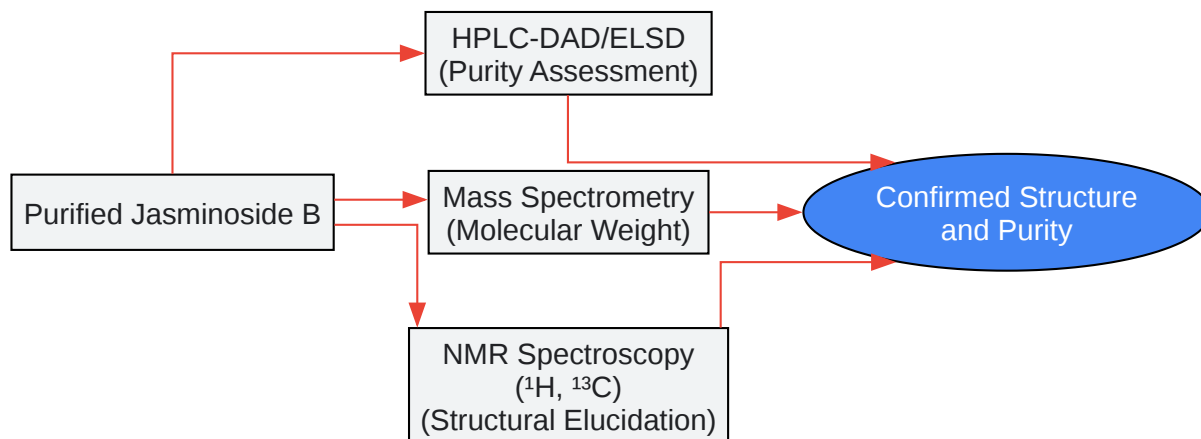
**Figure 1:** General workflow for the isolation and purification of **Jasminoside B**.

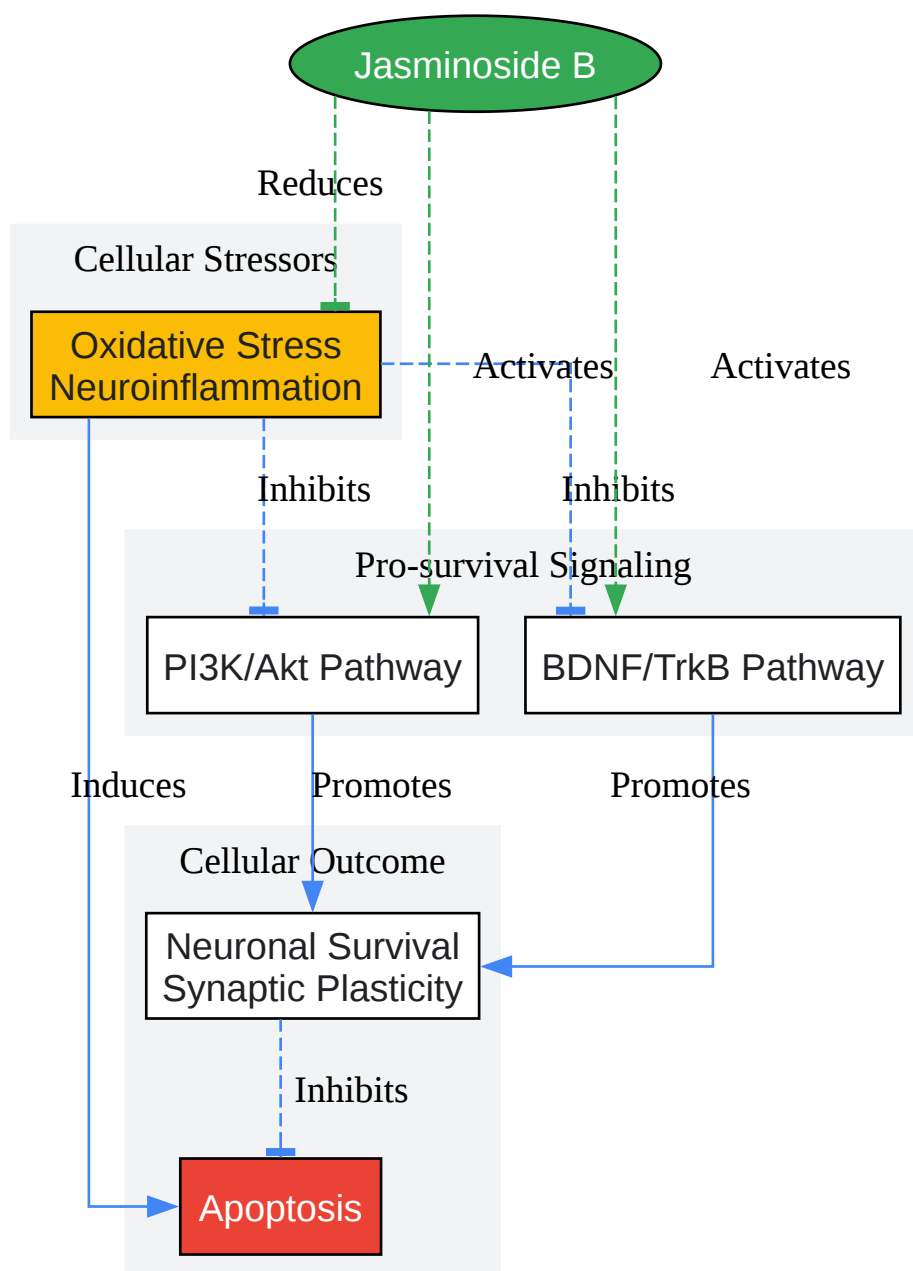
### Methodology:

- **Extraction:** The dried and powdered plant material is typically extracted with a polar solvent such as methanol or ethanol at room temperature. This process is often repeated multiple times to ensure exhaustive extraction of the target compound.
- **Partitioning:** The crude extract is then subjected to liquid-liquid partitioning. This step helps to separate compounds based on their polarity. For instance, the extract might be partitioned between ethyl acetate and water to remove highly polar or non-polar impurities.
- **Column Chromatography:** The resulting fraction enriched with **Jasminoside B** is further purified using various column chromatography techniques. Silica gel chromatography is commonly employed to separate compounds based on their affinity to the stationary phase. Size-exclusion chromatography, using resins like Sephadex, may also be used to separate molecules based on their size.
- **Preparative High-Performance Liquid Chromatography (HPLC):** The final step of purification often involves preparative HPLC. This technique provides high resolution and is capable of yielding highly pure **Jasminoside B**.<sup>[2]</sup>

## Analysis and Identification

The identity and purity of the isolated **Jasminoside B** are confirmed using a combination of analytical techniques.





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## References

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- 2. CAS 214125-04-9 | Jasminoside B [phytopurify.com]
- 3. usbio.net [usbio.net]
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